

Technical Guide: rac Ibuprofen-d3 Certificate of Analysis

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Compound of Interest

Compound Name: *rac Ibuprofen-d3*

Cat. No.: B018673

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the characterization of **rac Ibuprofen-d3** (CAS Number: 121662-14-4). The information is intended for researchers, scientists, and drug development professionals who utilize this isotopically labeled internal standard in their analytical workflows.

Quantitative Data Summary

The following table summarizes the key quantitative specifications for **rac Ibuprofen-d3**, compiled from various suppliers. These values are typical for a certificate of analysis for this reference material.

Parameter	Specification	Source
Chemical Identity		
CAS Number	121662-14-4	[1][2]
Molecular Formula	C ₁₃ D ₃ H ₁₅ O ₂	[3]
Molecular Weight	209.30 g/mol	[4][5]
IUPAC Name	α-Methyl-d3-4-(isobutyl)phenylacetic acid	
Purity		
Chemical Purity (HPLC)	≥98.0%	
Isotopic Purity	95 atom % D	
Isotopic Enrichment	≥99% deuterated forms (d1-d3)	
Physical Properties		
Appearance	White to Pale Beige Solid	
Storage Temperature	-20°C	

Experimental Protocols

Detailed methodologies for the analysis of **rac Ibuprofen-d₃** are crucial for its proper application as an internal standard. The following protocols are based on established analytical techniques for ibuprofen and its deuterated analogues.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography is a standard method to assess the chemical purity of **rac Ibuprofen-d₃**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column is typically used.

- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
- Detection: UV detection at a wavelength of 214 nm or 220 nm.
- Method: A gradient or isocratic elution is employed to separate ibuprofen from any potential impurities. The purity is determined by calculating the area percentage of the main peak relative to the total peak area.

Identity Confirmation and Isotopic Enrichment by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the identity of the compound and to determine its isotopic enrichment.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatograph (LC-MS) or gas chromatograph (GC-MS).
- Ionization: Electrospray ionization (ESI) in negative ion mode is common for LC-MS analysis of ibuprofen.
- Analysis: The mass-to-charge ratio (m/z) of the molecular ion is measured. For **rac Ibuprofen-d3**, the expected $[M-H]^-$ ion would be at approximately m/z 208.1, which is 3 units higher than the unlabeled ibuprofen (m/z 205.1).
- Isotopic Enrichment: The relative intensities of the signals corresponding to the deuterated (d_3), partially deuterated (d_1 , d_2), and unlabeled (d_0) species are measured to calculate the isotopic enrichment.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

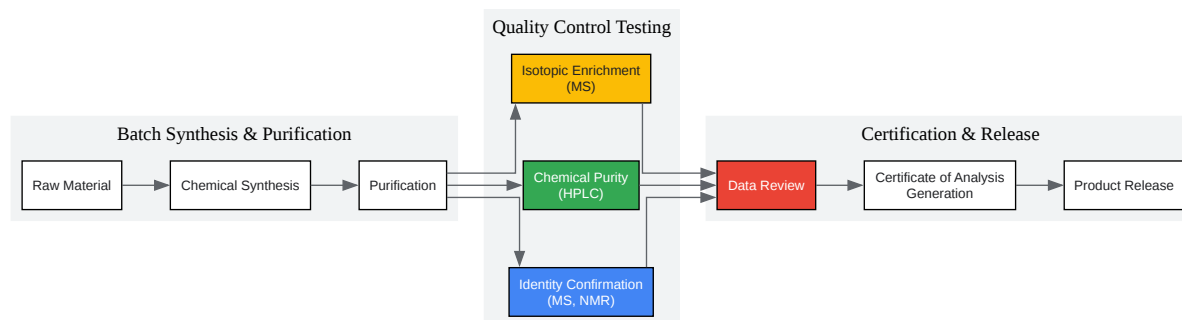
^1H NMR (Proton NMR) and ^{13}C NMR (Carbon NMR) are powerful techniques for confirming the molecular structure of **rac Ibuprofen-d3**.

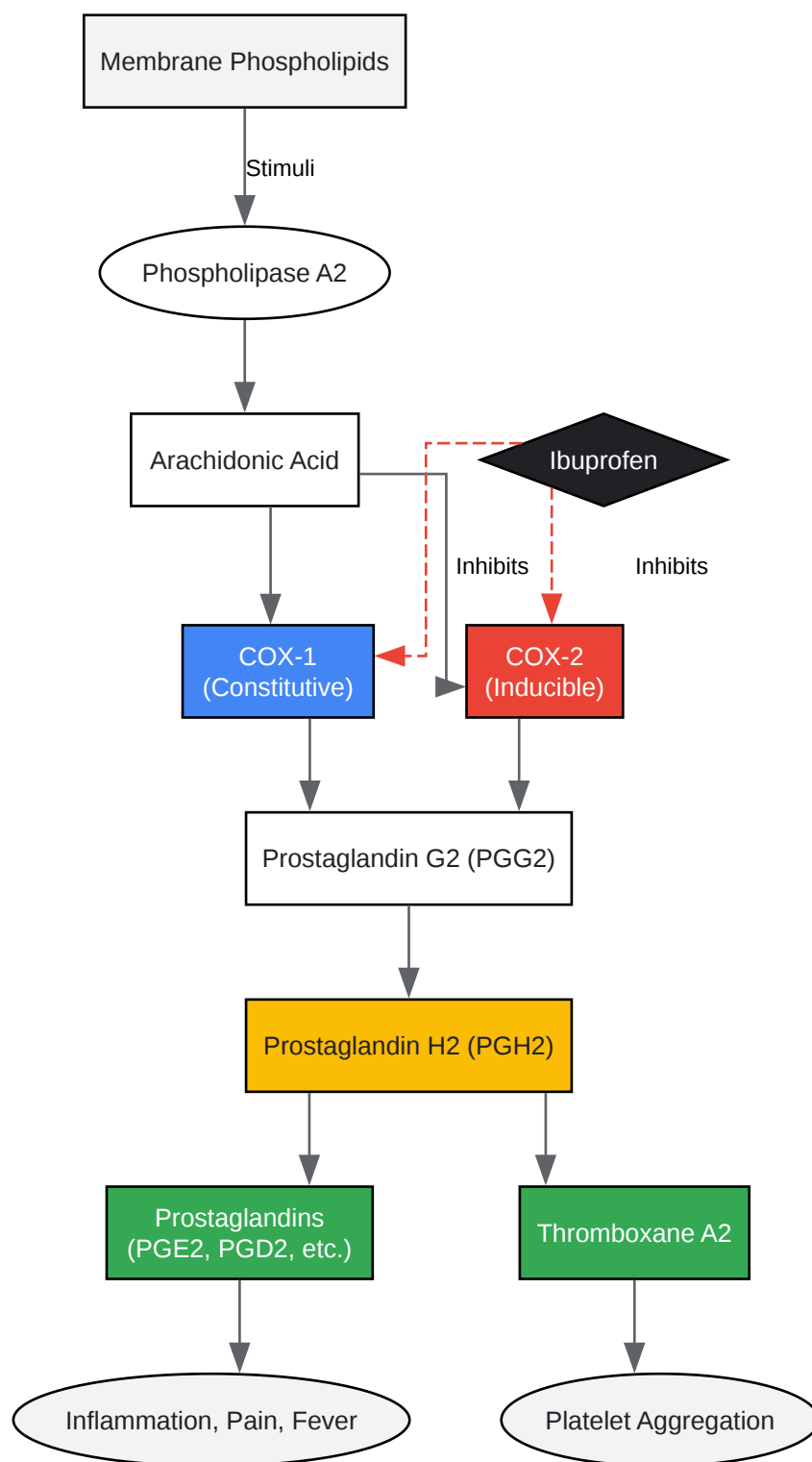
- Instrumentation: A high-field NMR spectrometer.

- Solvent: A deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6).
- ^1H NMR: The spectrum is used to verify the positions of the protons in the molecule. The absence of the signal corresponding to the methyl group protons adjacent to the chiral center confirms the deuterium labeling.
- ^{13}C NMR: The spectrum provides information about the carbon skeleton of the molecule.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the certification of a batch of **rac Ibuprofen-d3**.





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References

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Phone: (601) 213-4426

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